Technical Guide: 5-Amino-1H-Pyrazole-4-Carboxamide Series

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Compound of Interest	
Compound Name:	*5-amino-N-cyclopropyl-1H-pyrazole-4-carboxamide*
CAS No.:	*2090331-19-2*
Cat. No.:	*B2812464*

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Privileged Scaffold for Kinase Inhibition: From Reversible to Covalent Modalities

Executive Summary

The 5-amino-1H-pyrazole-4-carboxamide core is a validated "privileged scaffold" in medicinal chemistry, distinguished by its ability to form a robust hydrogen-bond network with the hinge region of kinase domains. Unlike fused bicyclic systems (e.g., pyrazolopyrimidines) that often suffer from rigid physicochemical profiles, this open monocyclic scaffold offers superior vector exploration for solubility, permeability, and selectivity optimization.

This guide analyzes two distinct design paradigms using this core:

- Non-Covalent Reversible Inhibition: Exemplified by Pirtobrutinib, a BTK inhibitor that overcomes C481 resistance mutations.[1][2]
- Targeted Covalent Inhibition: Exemplified by Compound 10h (2024), a pan-FGFR inhibitor designed to target gatekeeper mutations via irreversible binding.[3]

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Structural Biology & Binding Mode

The Hinge Binding Motif

The core pharmacophore functions as a bidentate or tridentate hinge binder. The specific interaction pattern typically involves:

- C4-Carboxamide (NH_2): Acts as a Hydrogen Bond Donor (HBD) to the backbone carbonyl of the hinge residue (e.g., Glu475 in BTK).
- Pyrazoles N2/N1: Acts as a Hydrogen Bond Acceptor (HBA) to the backbone amide NH (e.g., Met477 in BTK).
- C5-Amino (NH_2): Provides an auxiliary HBD, often interacting with a gatekeeper residue or water network.

SAR Map & Vector Analysis

The following diagram illustrates the primary vectors for optimization on the scaffold.

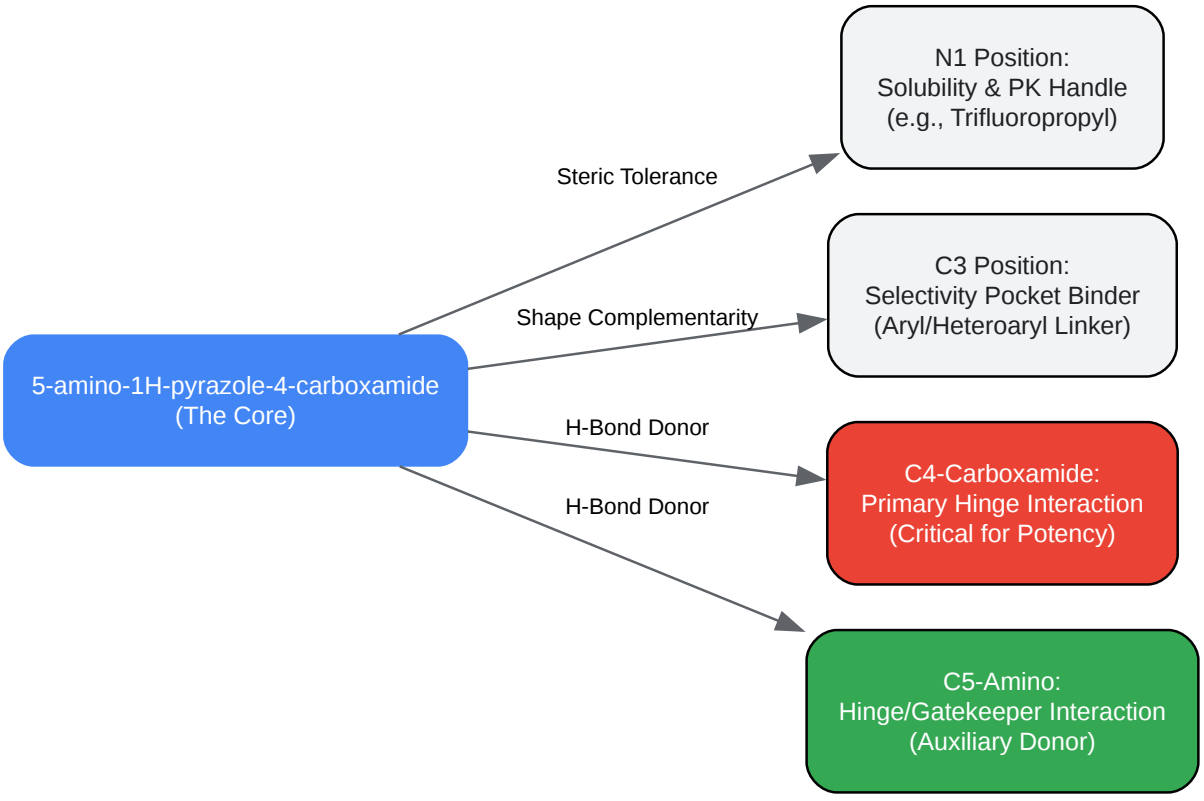

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Figure 1: Vector analysis of the 5-amino-1H-pyrazole-4-carboxamide scaffold.

Case Study Analysis

Non-Covalent BTK Inhibition (Pirtobrutinib)

Challenge: First-generation BTK inhibitors (e.g., Ibrutinib) covalently bind to Cys481.[1][2][4] Mutation of this residue (C481S) leads to clinical resistance. Solution: The 5-amino-pyrazole-4-carboxamide scaffold allows for a "U-shaped" binding conformation that stabilizes the kinase in an inactive, closed state without requiring the Cys481 covalent bond.

- Key SAR Feature: The N1-trifluoropropyl group provides metabolic stability and fills the hydrophobic pocket, while the C3-phenyl group extends into the selectivity pocket, linked to a fluorobenzamide tail.
- Outcome: Nanomolar potency against both Wild-Type (WT) and C481S mutant BTK.[1]

Covalent Pan-FGFR Inhibition (Compound 10h)

Context: FGFR alterations drive various solid tumors.[3][5][6] Gatekeeper mutations (e.g., FGFR2 V564F) cause resistance to ATP-competitive inhibitors. Innovation: Recent work (Deng et al., 2024) utilized this scaffold to append an electrophilic warhead, creating an irreversible inhibitor.

Quantitative Data Profile (Compound 10h):

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Target	IC50 (nM)	Significance
FGFR1 (WT)	46	Potent inhibition of primary driver
FGFR2 (WT)	41	High potency maintained
FGFR3 (WT)	99	Pan-FGFR coverage
FGFR2 V564F	62	Critical: Overcomes gatekeeper resistance
NCI-H520 Cells	19	Lung cancer efficacy

Experimental Protocols

General Synthesis of the Scaffold

The most robust route to this core involves the condensation of a hydrazine derivative with an ethoxymethylene malononitrile precursor.

Protocol: Synthesis of 5-Amino-1-Aryl-1H-Pyrazole-4-Carboxamide

- Reagents:
  - Aryl Hydrazine (1.0 eq)
  - (Ethoxymethylene)malononitrile (1.0 eq)
  - Ethanol (Solvent)[5]
  - Triethylamine (Catalyst, optional)
- Procedure:
  - Step A (Cyclization): Dissolve (ethoxymethylene)malononitrile in absolute ethanol (0.5 M). Add the aryl hydrazine dropwise at 0°C.
  - Step B (Reflux): Heat the mixture to reflux (78°C) for 3–6 hours. Monitor by TLC (formation of the 4-carbonitrile intermediate).

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- Step C (Hydrolysis to Amide): Isolate the intermediate 5-amino-pyrazole-4-carbonitrile. Treat with concentrated H_2SO_4 (or $NaOH/H_2O_2$) at 0°C -> RT to hydrolyze the nitrile to the primary carboxamide.
- Step D (Purification): Neutralize, extract with EtOAc, and recrystallize from EtOH/Water.

Biochemical Kinase Assay (FGFR/BTK)

To validate the activity of synthesized analogs, use a FRET-based or radiometric kinase assay.

- Buffer: 50 mM HEPES (pH 7.5), 10 mM $MgCl_2$, 1 mM EGTA, 0.01% Tween-20, 2 mM DTT.
- Substrate: Poly(Glu, Tyr) 4:1 peptide (0.2 mg/mL).
- ATP: At Km concentration for the specific kinase (e.g., 50 µM for FGFR1).
- Detection: Measure phosphorylation via ADP-Glo or ^{33}P-ATP incorporation after 60 min incubation at RT.

Signaling Pathway Visualization

The following diagram details the FGFR signaling cascade and the intervention point of the 5-amino-pyrazole-4-carboxamide inhibitors (Compound 10h).

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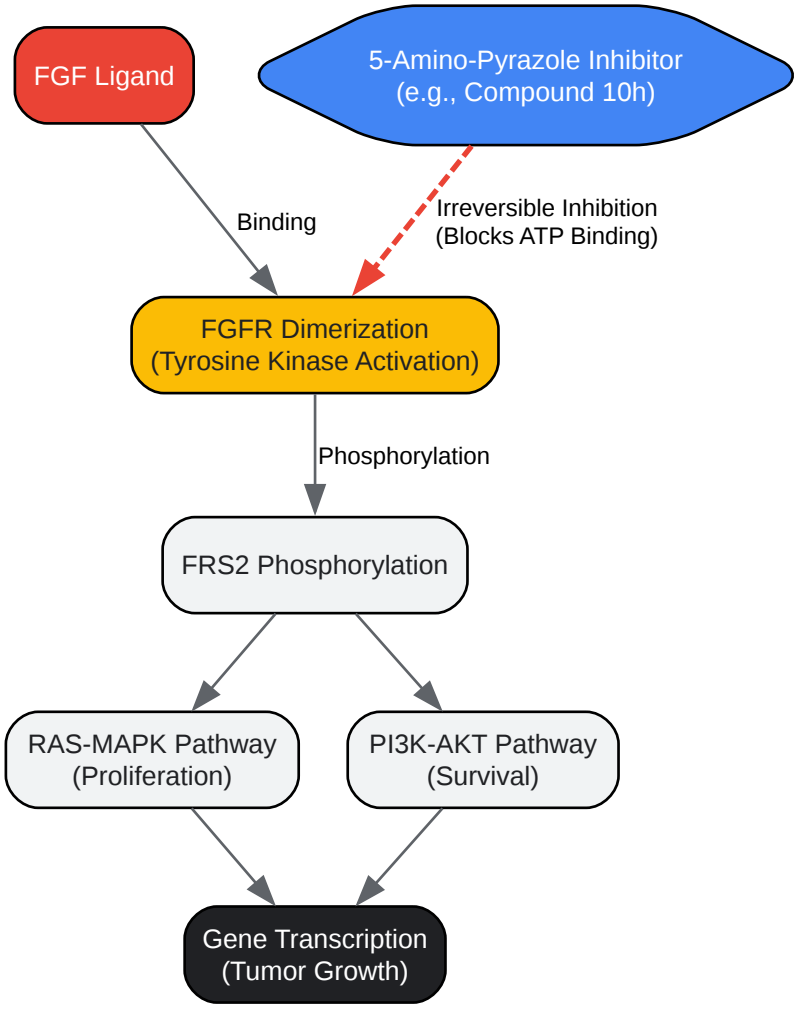

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Figure 2: Mechanism of Action for FGFR inhibition by 5-amino-pyrazole-4-carboxamides.

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